

TMP778: A Potent and Selective RORyt Inverse Agonist for Immunological Research

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Compound of Interest

Compound Name: TMP780

Cat. No.: B2358868

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Application Notes and Protocols

For Researchers, Scientists, and Drug Development Professionals

Introduction

TMP778 is a synthetic small molecule that functions as a potent and selective inverse agonist of the Retinoic acid receptor-related orphan receptor gamma t (RORyt).[1][2] RORyt is a lineage-defining transcription factor essential for the differentiation and function of T helper 17 (Th17) cells, a subset of CD4+ T cells that play a critical role in the pathogenesis of numerous autoimmune and inflammatory diseases.[3][4] By inhibiting RORyt activity, TMP778 effectively suppresses the production of pro-inflammatory cytokines, most notably Interleukin-17A (IL-17A) and IL-17F, making it a valuable tool for studying Th17-mediated immunity and for the preclinical evaluation of RORyt-targeted therapies.[5]

Mechanism of Action

TMP778 acts as an inverse agonist, binding to the ligand-binding domain of RORyt and promoting a conformational change that leads to the recruitment of co-repressors and the dismissal of co-activators. This action actively suppresses the basal transcriptional activity of RORyt, thereby inhibiting the expression of its target genes, including those encoding for IL-17A, IL-17F, and other key molecules involved in Th17 cell function. While RORyt is the master regulator of Th17 differentiation, TMP778 has been shown to not only inhibit the generation of

Th17 cells from naive CD4+ T cells but also to suppress IL-17A production from already differentiated Th17 cells.

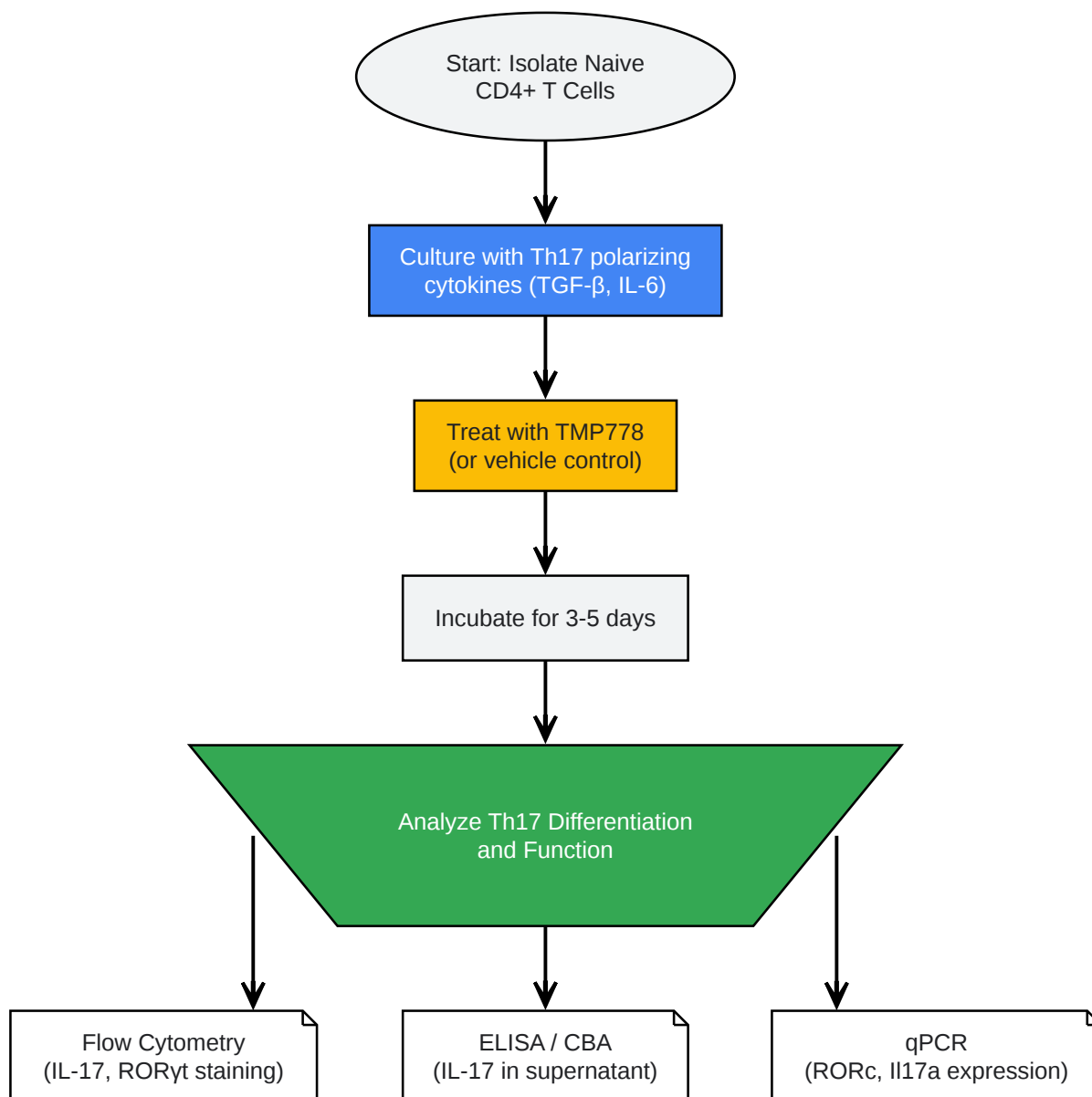
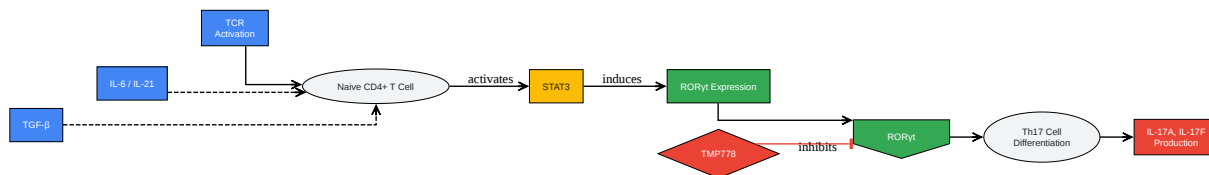
Quantitative Data

The inhibitory activity of TMP778 has been quantified in various in vitro assays. The following table summarizes the reported half-maximal inhibitory concentration (IC50) values for TMP778.

Assay	Cell Type	Parameter Measured	IC50 Value	Reference
Th17 Differentiation	Mouse naive CD4+ T cells	IL-17A production	0.1 μ M	
IL-17A Secretion	Human established Th17 cells	IL-17A secretion	0.03 μ M	
IL-17A Secretion	Human established Tc17 cells	IL-17A secretion	0.005 μ M	
IL-17 Secretion	Human naive CD4+ T cells (Th17 skewing)	IL-17 secretion	0.005 μ M	

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the ROR γ t signaling pathway in Th17 cells and a general experimental workflow for evaluating the efficacy of TMP778.



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References

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